

Independent Verification of ER-464195-01 Research Findings: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the novel investigational drug **ER-464195-01** with a conventional therapeutic, sulfasalazine, in the context of inflammatory bowel disease (IBD) research. The information presented is based on preclinical findings from a key study, offering a detailed look at the experimental methodology and comparative performance data.

Comparative Efficacy of ER-464195-01 and Sulfasalazine in a Murine Model of Colitis

A study by Ohkuro et al. (2018) in Nature Communications evaluated the therapeutic potential of **ER-464195-01** in a dextran sodium sulfate (DSS)-induced colitis mouse model, a well-established model that mimics aspects of human ulcerative colitis. The study included a direct comparison with sulfasalazine, a commonly used anti-inflammatory drug for IBD. The findings indicated that **ER-464195-01** demonstrated a comparable or superior therapeutic effect to sulfasalazine at a significantly lower dose.

Table 1: Comparison of Therapeutic Efficacy in DSS-Induced Colitis in Mice

Parameter	DSS Control	ER-464195-01 (5 mg/kg)	Sulfasalazine (500 mg/kg)
Body Weight Change (%)	~ -10%	Ameliorated loss	Ameliorated loss
Disease Activity Index (DAI)	Significantly elevated	Significantly reduced	Significantly reduced
Colon Length	Significantly shortened	Significantly preserved	Significantly preserved

Note: The data presented are approximations derived from the graphical representations in the cited publication. For precise quantitative values and statistical analysis, please refer to the original research article and its supplementary materials.

Mechanism of Action: A Novel Approach to Inflammation

ER-464195-01 operates through a distinct mechanism of action compared to traditional IBD therapies. It is a small molecule inhibitor of the interaction between Calreticulin (CRT) and integrin α subunits (ITGAs). This interaction is crucial for the activation of integrins, which mediate the adhesion and infiltration of leukocytes (immune cells) into inflamed intestinal tissue. By disrupting the CRT-ITGA binding, **ER-464195-01** effectively suppresses the inflammatory cascade.

In contrast, sulfasalazine is a member of the aminosalicylate class of drugs. Its primary mechanism is thought to involve the inhibition of cyclooxygenase and lipoxygenase pathways, leading to a reduction in the production of pro-inflammatory prostaglandins and leukotrienes.

Experimental Protocols

The comparative data was generated using a standardized DSS-induced colitis model in mice.

Induction of Colitis:

- Animal Model: C57BL/6 mice are commonly used for this model.

- **Inducing Agent:** Dextran sodium sulfate (DSS), a synthetic sulfated polysaccharide, is administered in the drinking water at a concentration of 2-5% (w/v) for a period of 5-7 days.
- **Pathophysiology:** DSS is toxic to the colonic epithelium, leading to a breakdown of the mucosal barrier and subsequent inflammation that mimics human ulcerative colitis.

Treatment Administration:

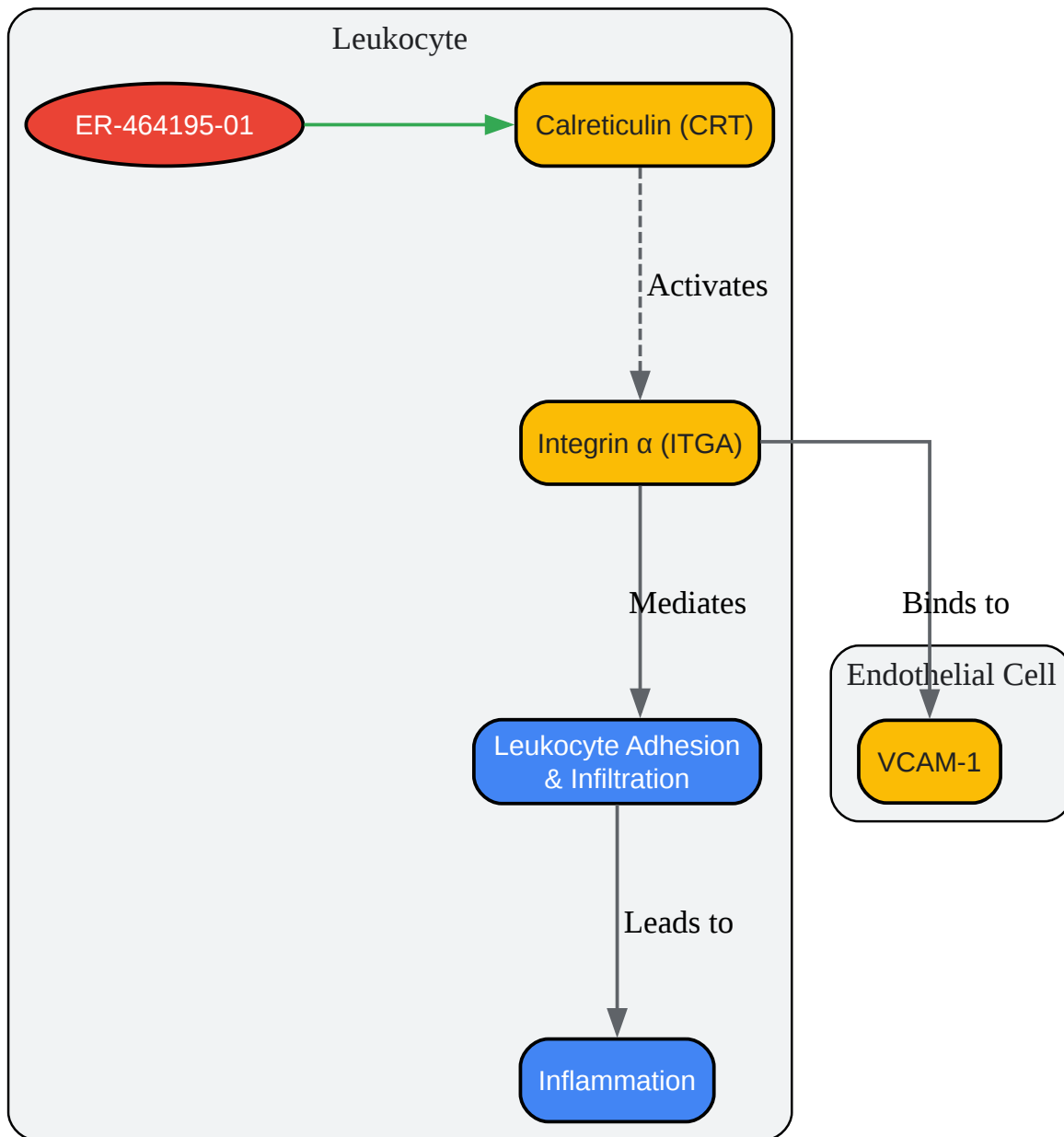
- **ER-464195-01:** Administered orally (p.o.) once daily (q.d.) for the duration of the study, typically starting concurrently with or shortly after DSS administration.
- **Sulfasalazine:** Administered orally as a positive control.

Assessment of Disease Severity:

- **Body Weight:** Monitored daily as an indicator of general health and disease progression. Weight loss is a hallmark of colitis severity.
- **Disease Activity Index (DAI):** A composite score calculated based on body weight loss, stool consistency, and the presence of blood in the stool. This provides a standardized measure of disease severity.
- **Colon Length:** At the end of the study, mice are euthanized, and the length of the colon is measured. Inflammation leads to a characteristic shortening of the colon.
- **Histological Analysis:** Colon tissue is collected, fixed, and stained (e.g., with hematoxylin and eosin) to assess the degree of inflammation, tissue damage, and immune cell infiltration at a microscopic level.

Visualizing the Mechanism of Action

The following diagrams illustrate the signaling pathway targeted by **ER-464195-01** and a typical experimental workflow for its evaluation.



ER-464195-01 Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Mechanism of **ER-464195-01** action.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Independent Verification of ER-464195-01 Research Findings: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15279959/docs#independent-verification-of-er-464195-01-research-findings-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check